

# Electron capture decay of Promethium-145

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## Compound of Interest

Compound Name: Promethium-145

Cat. No.: B1200467

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An in-depth technical guide to the electron capture decay of **Promethium-145**, prepared for researchers, scientists, and drug development professionals.

## Introduction

**Promethium-145** ( $^{145}\text{Pm}$ ) is the most stable isotope of the synthetic lanthanide element, promethium.[1][2] With a half-life of 17.7 years, its relative longevity makes it a subject of significant interest in nuclear physics research and for specialized applications where a long-lived, predictable radioactive source is required.[1][3] All isotopes of promethium are radioactive, and  $^{145}\text{Pm}$  is notable for decaying primarily through electron capture to the stable isotope Neodymium-145 ( $^{145}\text{Nd}$ ).[4][5] This document provides a comprehensive technical overview of the electron capture decay of  $^{145}\text{Pm}$ , including its decay characteristics, experimental measurement protocols, and potential applications relevant to scientific research.

## The Process of Electron Capture Decay

Electron capture (EC) is a mode of radioactive decay wherein a proton-rich nucleus of an atom absorbs one of its own inner atomic electrons, typically from the K or L shell.[6][7] This process results in the conversion of a nuclear proton into a neutron, accompanied by the emission of an electron neutrino ( $\nu_e$ ).[6]

The general nuclear reaction is:  $p + e^- \rightarrow n + \nu_e$ [6]

This decay mode is common for isotopes where the energy difference between the parent and daughter nuclide is insufficient for positron emission (less than 1.022 MeV).[6] Following the capture of the inner electron, a vacancy is created. This vacancy is immediately filled by an

electron from a higher energy outer shell. The energy difference is released as either a characteristic X-ray or an Auger electron, creating a cascade of electronic transitions that can be detected.<sup>[7]</sup>

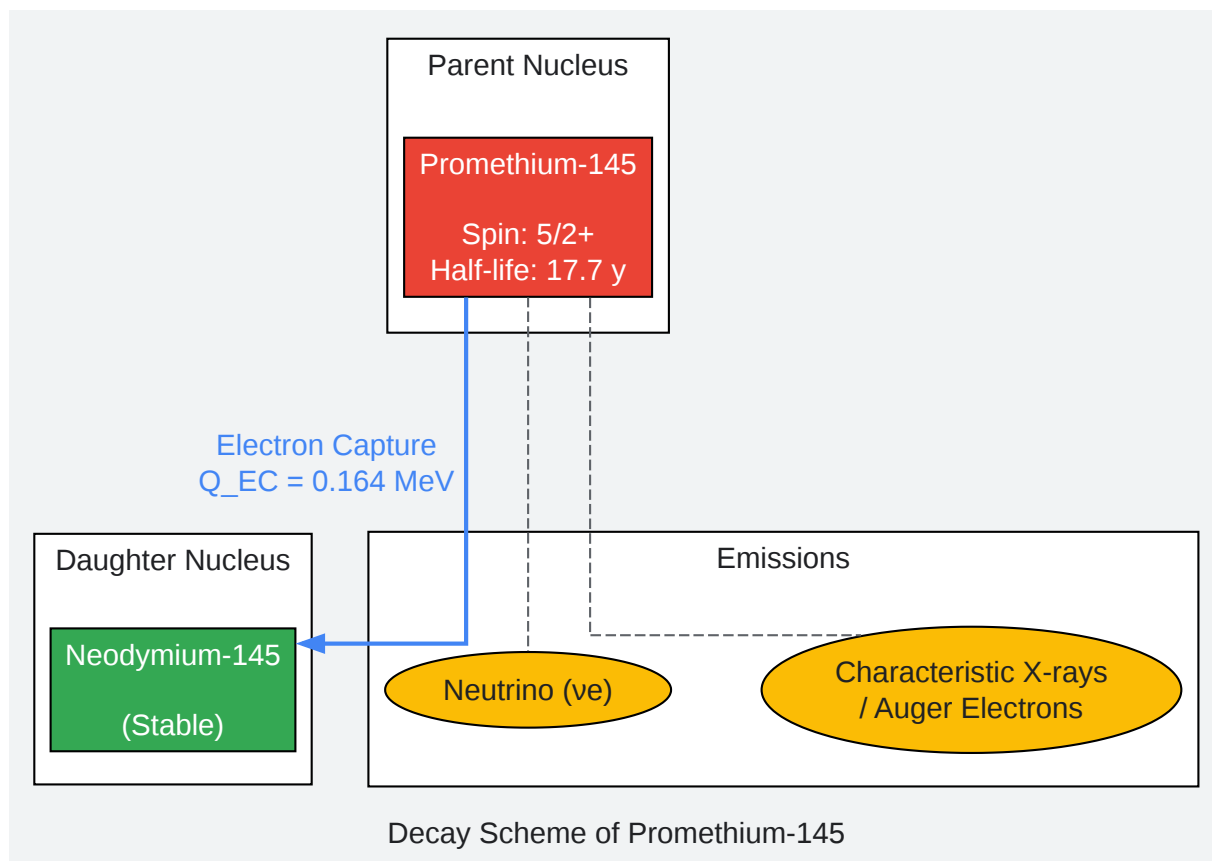
## Quantitative Decay Data for Promethium-145

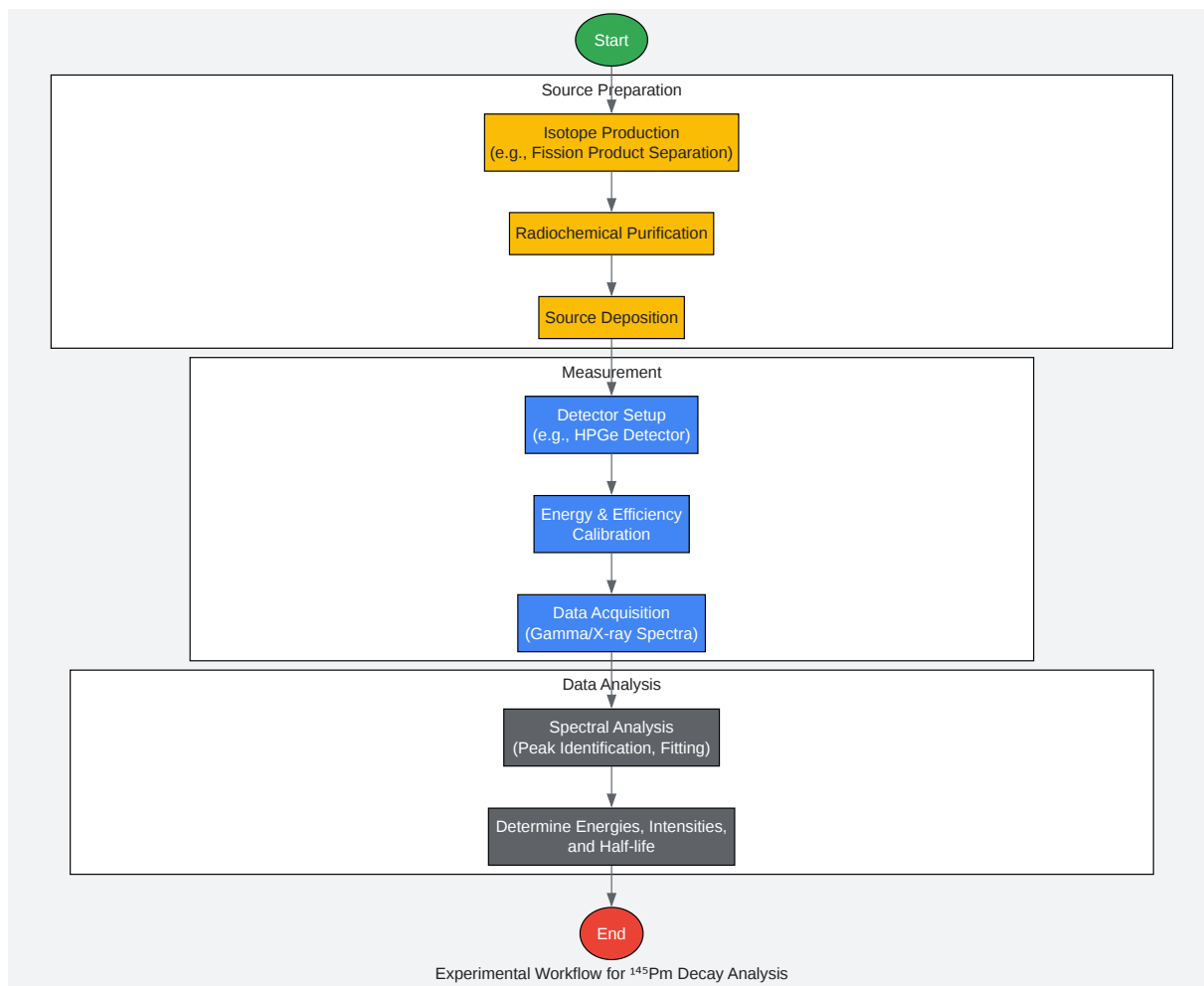
The decay characteristics of **Promethium-145** are well-documented. The primary mode of decay is electron capture, with a very small probability of alpha decay.<sup>[1][3]</sup> The key quantitative data are summarized in the table below.

Property	Value
Half-life ( $T_{1/2}$ )	17.7 ± 0.4 years <sup>[1][2][3][8]</sup>
Primary Decay Mode	Electron Capture (EC) <sup>[2][3][4][5]</sup>
EC Probability	> 99% <sup>[8]</sup>
EC Daughter Nuclide	<sup>145</sup> Nd (Neodymium-145) <sup>[2][3][5]</sup>
EC Decay Energy ( $Q_{EC}$ )	0.163 - 0.164 MeV <sup>[8][9]</sup>
Secondary Decay Mode	Alpha ( $\alpha$ ) Decay <sup>[1][3]</sup>
$\alpha$ Decay Probability	$2.8 \times 10^{-7} \%$ <sup>[1][3]</sup>
$\alpha$ Decay Daughter Nuclide	<sup>141</sup> Pr (Praseodymium-141) <sup>[1][3]</sup>
$\alpha$ Decay Energy	2.322 MeV <sup>[9]</sup>
Spin and Parity	5/2+ <sup>[8][9]</sup>
Specific Activity	~940 Ci/g <sup>[2][10]</sup>

## Visualized Decay Scheme and Workflow

The following diagrams illustrate the decay process of <sup>145</sup>Pm and a typical experimental workflow for its characterization.





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